

Personal protective equipment for handling Strontium acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Strontium acetate*

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Essential Safety and Handling Guide for Strontium Acetate

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **strontium acetate**. Adherence to these protocols is vital for ensuring personal safety and maintaining a secure research environment.

Strontium acetate ($\text{Sr}(\text{CH}_3\text{COO})_2$) is a chemical compound that, while not classified as hazardous under GHS (Globally Harmonized System), requires careful handling to mitigate potential risks such as irritation to the skin, eyes, and respiratory tract.^{[1][2][3][4]}

Chemical and Physical Properties

A summary of key quantitative data for **strontium acetate** is presented below.

Property	Value
Molecular Formula	$\text{Sr}(\text{CH}_3\text{COO})_2$ / $\text{C}_4\text{H}_6\text{O}_4\text{Sr}$ [3][4]
Molecular Weight	~205.71 g/mol [1]
Appearance	White powder or crystals[1]
pH (1% solution)	7.0 - 9.0[1]
Solubility	Soluble in water[1]
Occupational Exposure Limits	Not established[5][6]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **strontium acetate** to prevent direct contact and inhalation of dust particles.

- **Eye and Face Protection:** Wear tightly fitting safety goggles or safety glasses with side shields conforming to EN 166 (EU) or NIOSH (US) standards.[5][6] Contact lenses should not be worn when handling this chemical.[2]
- **Skin Protection:**
 - **Gloves:** Neoprene or nitrile rubber gloves are recommended for hand protection.[2] Always inspect gloves for integrity before use.[6]
 - **Protective Clothing:** A lab coat or other suitable protective clothing should be worn to prevent skin contact.[1][3]
- **Respiratory Protection:** If handling procedures are likely to generate dust or if ventilation is inadequate, a NIOSH-approved particulate respirator should be worn.[2][3][5]

Operational Plan: Handling and Storage Protocols

Safe Handling:

- **Ventilation:** Always handle **strontium acetate** in a well-ventilated area.[1][5] Use a local exhaust ventilation system (fume hood) to minimize dust exposure.[2][3]

- **Avoid Contact:** Take all necessary precautions to avoid direct contact with skin and eyes and inhalation of dust.[1][2]
- **Hygiene Practices:** Wash hands thoroughly with soap and water after handling.[2] Do not eat, drink, or smoke in the laboratory area where the chemical is being used.[6]
- **Equipment:** Use non-sparking tools and ensure all equipment is properly grounded to prevent electrostatic discharge.[5]

Storage:

- **Container:** Store in the original, tightly closed container in a dry, cool, and well-ventilated place.[1][3][5]
- **Conditions to Avoid:** Keep away from heat, sources of ignition, and incompatible materials such as strong oxidizing agents.[3][7]
- **Segregation:** Store separately from foodstuffs and other incompatible chemicals.[5]

Emergency and Disposal Procedures

Accidental Release or Spill:

- **Evacuate and Ventilate:** Evacuate unnecessary personnel and ensure the area is well-ventilated.[1][2]
- **Control Dust:** Avoid actions that could generate dust.[5]
- **Containment:** Wearing appropriate PPE, contain the spill.[2]
- **Clean-up:** Carefully sweep or shovel the spilled solid material into a designated, labeled waste container.[2][3][8]
- **Decontamination:** Clean the spill surface with water and dispose of the contaminated cleaning materials in the same waste container.[1][3]
- **Prevention:** Prevent spilled material from entering drains or public waterways.[1][2][5]

First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present.[1][5] If irritation persists, seek medical attention.[1][2]
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water.[1][2]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical advice if symptoms persist.[1][3][5]
- Ingestion: Rinse the mouth thoroughly with water. Do not induce vomiting.[3][5] Seek immediate medical attention if large quantities are ingested.[3]

Fire Safety:

- Extinguishing Media: Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish a fire.[2][3][5]
- Hazards: The product is combustible at high temperatures and may produce irritating fumes or toxic gases (carbon oxides, strontium oxides) in a fire.[1][2][3][8]
- Firefighter Protection: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective clothing.[1][2][5]

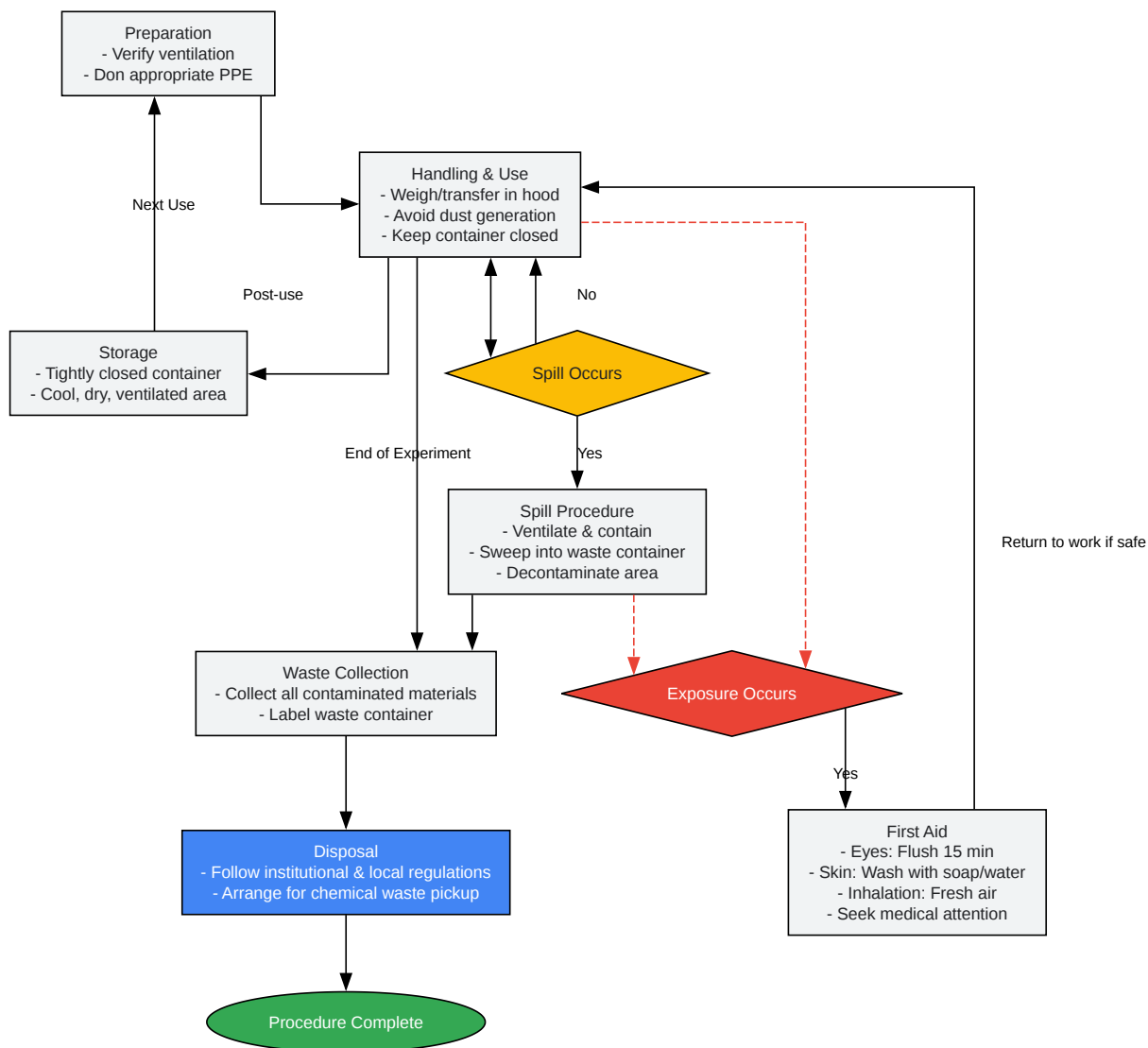
Waste Disposal Plan:

- Containerize Waste: Collect all waste material (spilled product, contaminated cleaning supplies) in a suitable, clearly labeled, and closed container.
- Follow Regulations: All chemical waste must be disposed of in accordance with federal, state, and local environmental regulations.[3][8] Do not mix with other waste.
- Disposal Method: The material can be sent to a licensed chemical destruction facility or disposed of via controlled incineration.[5] Do not dispose of it in the sewer system or regular trash.[5]

- Empty Containers: Handle uncleaned, empty containers in the same manner as the product itself.

Workflow for Handling Strontium Acetate

The diagram below illustrates the standard operating procedure for the safe handling and disposal of **strontium acetate**.



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Caption: Workflow for safe handling and disposal of **Strontium Acetate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Strontium acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198276#personal-protective-equipment-for-handling-strontium-acetate]

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